

An In-depth Technical Guide to 3-[(2-Methylbenzyl)oxy]benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[(2-Methylbenzyl)oxy]benzaldehyde

CAS No.: 590350-87-1

Cat. No.: B1334924

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of **3-[(2-Methylbenzyl)oxy]benzaldehyde**, a versatile aromatic ether aldehyde with potential applications in organic synthesis and medicinal chemistry. This document details its physical and chemical properties, provides a robust protocol for its synthesis and purification, outlines methods for its analytical characterization, and discusses essential safety and handling procedures. The information herein is intended to empower researchers to confidently utilize this compound in their laboratory endeavors.

Compound Identification and Chemical Properties

3-[(2-Methylbenzyl)oxy]benzaldehyde is an organic compound characterized by a benzaldehyde ring substituted at the meta-position with a 2-methylbenzyloxy group.

Table 1: Chemical Identifiers and Properties

Property	Value	Source/Method
IUPAC Name	3-[(2-Methylbenzyl)oxy]benzaldehyde	---
CAS Number	590350-87-1	[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[3]
Molecular Weight	226.27 g/mol	[3]
Monoisotopic Mass	226.09938 Da	[3]
Predicted XlogP	3.2	[3]
Appearance	(Predicted) White to off-white solid or colorless oil	Inferred from similar compounds
Solubility	(Predicted) Soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone; sparingly soluble in water.	Inferred from similar compounds
Boiling Point	(Predicted) > 300 °C at 760 mmHg	Prediction based on structure
Melting Point	(Predicted) Not available; likely a low-melting solid or oil	---

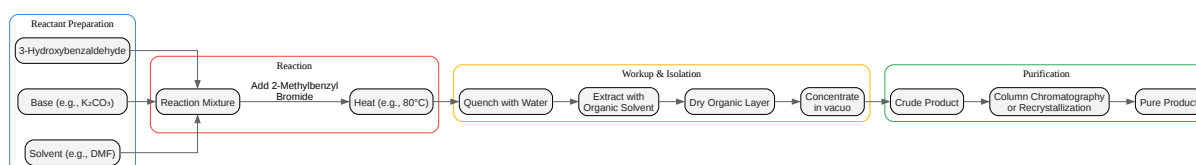
Synthesis via Williamson Ether Synthesis

The most direct and reliable method for the preparation of **3-[(2-Methylbenzyl)oxy]benzaldehyde** is the Williamson ether synthesis. This S_N2 reaction involves the nucleophilic attack of the phenoxide ion of 3-hydroxybenzaldehyde on 2-methylbenzyl halide (e.g., bromide or chloride)[4][5][6]. The choice of a primary benzylic halide is crucial to favor substitution over elimination.

Synthetic Rationale

The hydroxyl group of 3-hydroxybenzaldehyde is weakly acidic and can be deprotonated by a suitable base to form a more nucleophilic phenoxide. The resulting phenoxide then displaces the halide from 2-methylbenzyl halide. The use of a polar aprotic solvent like dimethylformamide (DMF) or acetonitrile facilitates the S_N2 reaction by solvating the cation of the base, leaving the alkoxide anion more available for nucleophilic attack.

Visualizing the Synthesis Workflow



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Caption: Workflow for the synthesis of **3-[(2-Methylbenzyl)oxy]benzaldehyde**.

Detailed Experimental Protocol

Materials:

- 3-Hydroxybenzaldehyde
- 2-Methylbenzyl bromide (or chloride)
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-hydroxybenzaldehyde (1.0 eq), anhydrous potassium carbonate (1.5 eq), and anhydrous DMF.
- Stir the mixture at room temperature for 15 minutes to allow for the formation of the phenoxide.
- Add 2-methylbenzyl bromide (1.1 eq) dropwise to the stirred suspension.
- Heat the reaction mixture to 80 °C and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extract the aqueous layer with ethyl acetate (3 x volumes of the aqueous layer).
- Combine the organic layers and wash with deionized water, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Purification

The crude **3-[(2-Methylbenzyl)oxy]benzaldehyde** can be purified by either column chromatography or recrystallization, depending on the nature of the impurities.

Purification by Column Chromatography

This method is effective for removing both more and less polar impurities.

Protocol:

- Stationary Phase: Silica gel (230-400 mesh).
- Mobile Phase: A gradient of ethyl acetate in hexanes (e.g., starting from 5% ethyl acetate and gradually increasing to 20%). The optimal eluent system should be determined by TLC analysis.
- Procedure: a. Prepare a slurry of silica gel in the initial mobile phase and pack the column. b. Dissolve the crude product in a minimal amount of dichloromethane or the mobile phase and adsorb it onto a small amount of silica gel. c. Load the dried silica-adsorbed product onto the top of the column. d. Elute the column with the chosen solvent system, collecting fractions. e. Analyze the fractions by TLC and combine the fractions containing the pure product. f. Remove the solvent under reduced pressure to obtain the purified compound.

Purification by Recrystallization

If the crude product is a solid and contains impurities with different solubilities, recrystallization can be an efficient purification method.

Protocol:

- Solvent Selection: Test the solubility of a small amount of the crude product in various solvents (e.g., ethanol, isopropanol, or a mixture of ethyl acetate and hexanes) at room and elevated temperatures. An ideal solvent will dissolve the compound when hot but not when cold.
- Procedure: a. Dissolve the crude product in a minimal amount of the hot recrystallization solvent. b. If necessary, perform a hot filtration to remove any insoluble impurities. c. Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization. d. Collect the crystals by vacuum filtration, washing them with a small amount of the cold solvent. e. Dry the crystals under vacuum.

Analytical Characterization

Due to the lack of published experimental spectra for **3-[(2-Methylbenzyl)oxy]benzaldehyde**, the following data is predicted based on the known spectral properties of its constituent functional groups and related structures.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Key Signals and Interpretations
¹ H NMR	Aldehyde Proton: Singlet around 9.9 ppm. Aromatic Protons: Multiplets in the range of 7.0-7.8 ppm. Benzyl CH ₂ : Singlet around 5.1 ppm. Methyl Protons: Singlet around 2.4 ppm.
¹³ C NMR	Aldehyde Carbonyl: Signal around 192 ppm. Aromatic Carbons: Signals in the range of 110-160 ppm. Benzyl CH ₂ Carbon: Signal around 70 ppm. Methyl Carbon: Signal around 19 ppm.
IR Spectroscopy	C=O Stretch (Aldehyde): Strong absorption band around 1700 cm ⁻¹ . C-H Stretch (Aldehyde): Two weak bands around 2820 and 2720 cm ⁻¹ . C-O-C Stretch (Ether): Strong absorption band in the range of 1250-1050 cm ⁻¹ . Aromatic C-H Stretch: Bands above 3000 cm ⁻¹ . Aromatic C=C Stretch: Bands in the 1600-1450 cm ⁻¹ region.
Mass Spectrometry (EI)	Molecular Ion (M ⁺): Expected at m/z = 226. Key Fragments: Loss of a hydrogen radical to give [M-H] ⁺ at m/z = 225. Cleavage of the benzyl-oxygen bond to give a fragment corresponding to the 2-methylbenzyl cation at m/z = 105. Cleavage of the ether bond to form a 3-formylphenoxide radical and a 2-methylbenzyl cation.

Safety, Handling, and Storage

As with any chemical, proper safety precautions should be taken when handling **3-[(2-Methylbenzyl)oxy]benzaldehyde**. A comprehensive Safety Data Sheet (SDS) should be consulted before use[1].

Hazard Identification (General for Aromatic Aldehydes)

- Health Hazards: May be harmful if swallowed, inhaled, or absorbed through the skin. Can cause skin, eye, and respiratory tract irritation[7][8].
- Physical Hazards: Combustible liquid.

Recommended Handling Procedures

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves[7].
- Avoid inhalation of dust, fumes, gas, mist, or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage Recommendations

- Store in a tightly closed container in a cool, dry, and well-ventilated area[7].
- Keep away from heat, sparks, and open flames.
- Aromatic aldehydes can be sensitive to air and light, leading to oxidation to the corresponding carboxylic acid. Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.

Conclusion

3-[(2-Methylbenzyl)oxy]benzaldehyde is a readily synthesizable compound with potential for further chemical transformations. The protocols and data provided in this guide offer a solid foundation for its preparation, purification, and characterization. As with all chemical research,

careful experimental planning and adherence to safety protocols are paramount for successful and safe laboratory work.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-[(2-Methylbenzyl)oxy]benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1334924/docs#an-in-depth-technical-guide-to-3-2-methylbenzyl-oxy-benzaldehyde>]

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